

In Vivo Efficacy of Fosravuconazole in Animal Models: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Fosravuconazole is a novel, water-soluble triazole antifungal agent that serves as a prodrug for Ravuconazole.[1] Upon administration, Fosravuconazole is rapidly converted to Ravuconazole, its active metabolite, which exhibits broad-spectrum antifungal activity.[1][2] This technical guide provides an in-depth overview of the in vivo efficacy of Fosravuconazole, primarily through the extensive preclinical data available for its active moiety, Ravuconazole, in various animal models of systemic and superficial fungal infections. The data presented herein is critical for understanding the therapeutic potential of Fosravuconazole and for guiding further research and development.

The primary mechanism of action for Ravuconazole, like other azoles, involves the inhibition of fungal lanosterol 14α -demethylase. This enzyme is a key component in the ergosterol biosynthesis pathway, which is essential for the integrity of the fungal cell membrane.[1] By disrupting ergosterol synthesis, Ravuconazole compromises the fungal cell membrane, leading to cell death.[1]

Mechanism of Action: Ergosterol Biosynthesis Inhibition

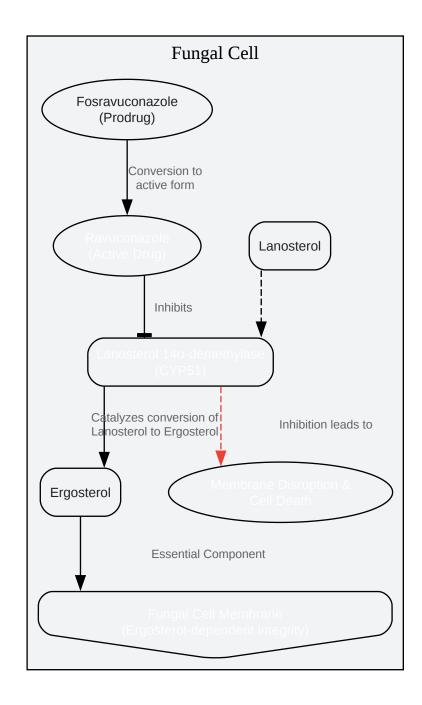




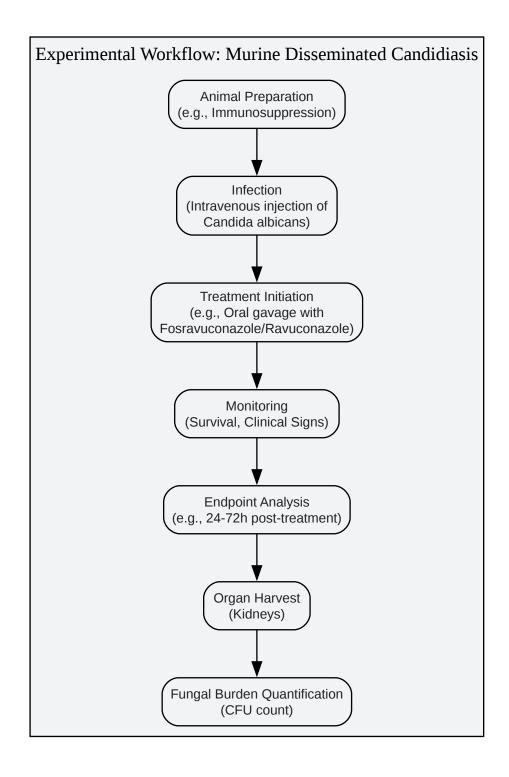


The signaling pathway below illustrates the mechanism of action of Ravuconazole, the active metabolite of **Fosravuconazole**.

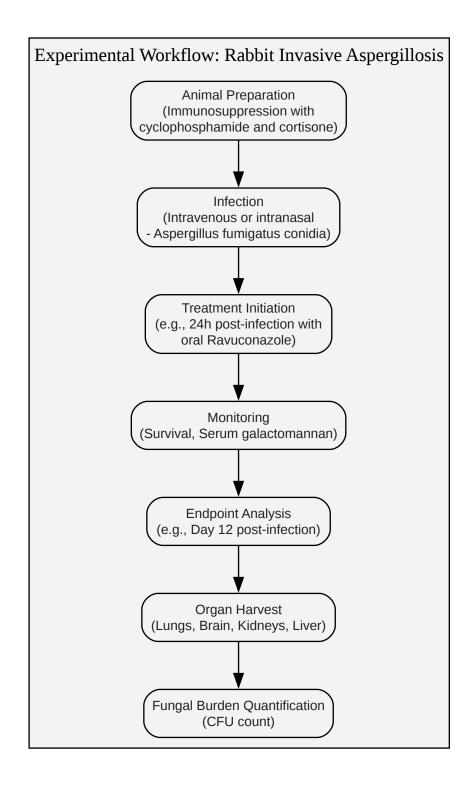












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- To cite this document: BenchChem. [In Vivo Efficacy of Fosravuconazole in Animal Models: A
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